

# A Comprehensive Technical Guide to the Physicochemical Properties of N-Methyl-N-phenylbenzamide

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## Compound of Interest

Compound Name: *N-Methyl-N-phenylbenzamide*

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This technical guide provides an in-depth overview of the melting and boiling points of **N-Methyl-N-phenylbenzamide**, complete with detailed experimental protocols for their determination. This document is intended to serve as a valuable resource for professionals in research and development who handle this compound.

## Quantitative Data Summary

The physical properties of **N-Methyl-N-phenylbenzamide** are summarized in the table below for quick reference and comparison.

Property	Value	Unit	Notes
Melting Point	56 - 58	°C	
Boiling Point	341.3 ± 15.0	°C	at 760 mmHg
Molecular Formula	C <sub>14</sub> H <sub>13</sub> NO		
Molecular Weight	211.26	g/mol	
Density	1.1 ± 0.1	g/cm <sup>3</sup>	

## Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the melting and boiling points of a solid organic compound such as **N-Methyl-N-phenylbenzamide**.

### 2.1. Melting Point Determination (Capillary Method)

The melting point is a critical indicator of a compound's purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure substance, while impurities tend to depress and broaden the melting range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[1]
- Capillary tubes (sealed at one end)
- Thermometer
- Sample of **N-Methyl-N-phenylbenzamide** (finely powdered)

Procedure:

- **Sample Preparation:** A small amount of finely powdered **N-Methyl-N-phenylbenzamide** is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.[2]
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point. The heating rate is then reduced to about 1-2°C per minute to ensure thermal equilibrium between the sample, the heating block, and the thermometer.[3]
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has completely liquefied is recorded as the end of the melting range.[2][3]

## 2.2. Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[1]

Apparatus:

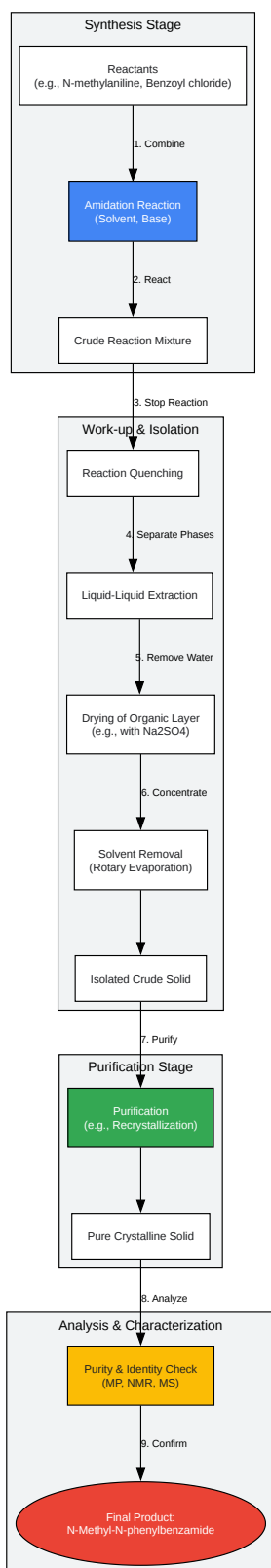
- Thiele tube[1][4]
- Small test tube (e.g., fusion tube)[1]
- Capillary tube (sealed at one end)[1]
- Thermometer
- Heating oil (e.g., mineral oil)
- Sample of **N-Methyl-N-phenylbenzamide**

Procedure:

- **Sample Preparation:** A small amount of **N-Methyl-N-phenylbenzamide** is placed in the small test tube. The capillary tube is then placed inside the test tube with its open end submerged in the liquid.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in the heating oil within the Thiele tube. The setup should ensure that the sample is level with the thermometer bulb.[1][4]
- **Heating:** The side arm of the Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will bubble out.[1]
- **Observation and Recording:** Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube. At this point, the heating is stopped.[4] The liquid will begin to cool, and the rate of bubbling will slow down. The boiling point is the temperature at which the bubbling ceases and the liquid is drawn back into the capillary tube.[1][4]

## Logical Workflow Visualization

The following diagram illustrates a generalized workflow for the synthesis and purification of an amide like **N-Methyl-N-phenylbenzamide**, a common process in drug development and organic synthesis.



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Caption: Generalized workflow for the synthesis and purification of an amide.

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